

Technical Support Center: CCK 26-31 Stability & Solubilization

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Compound of Interest

Compound Name: CCK (26-31) (non-sulfated)

CAS No.: 89911-64-8

Cat. No.: B1496556

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Product Focus: CCK 26-31 (Sulfated & Non-Sulfated) Sequence: Ac-Asp-Tyr(\pm SO₃H)-Met-Gly-Trp-Met-NH₂ Primary Challenges: Methionine Oxidation, Hydrophobic Aggregation, Sulfate Hydrolysis (Sulfated form only).

Technical Profile & Solubility Logic

Understanding the chemical behavior of CCK 26-31 is the first step to preventing experimental failure. This peptide is not inert; it is a reactive sequence that requires specific handling to maintain bioactivity.

Parameter	Technical Detail	Experimental Implication
Hydrophobicity	High (Trp, Tyr, 2x Met)	Prone to -sheet stacking and precipitation in aqueous buffers if charge repulsion is insufficient.
Redox Potential	High Sensitivity (2x Met, 1x Trp)	Critical Risk: Methionine is easily oxidized to Met-Sulfoxide, increasing polarity but destroying biological affinity. Avoid old DMSO.
Isoelectric Point (pI)	~3.8 - 4.2 (Acidic)	Solubility is lowest at pH 4.0. Target pH > 7.0 for optimal charge repulsion (Asp deprotonation).
Lability (Sulfated)	Tyr-O-Sulfate bond	Acid Labile. Exposure to acidic conditions (TFA, Acetic Acid, pH < 5) will hydrolyze the sulfate group, rendering the peptide inactive.

Reconstitution Protocol (The "Golden Path")

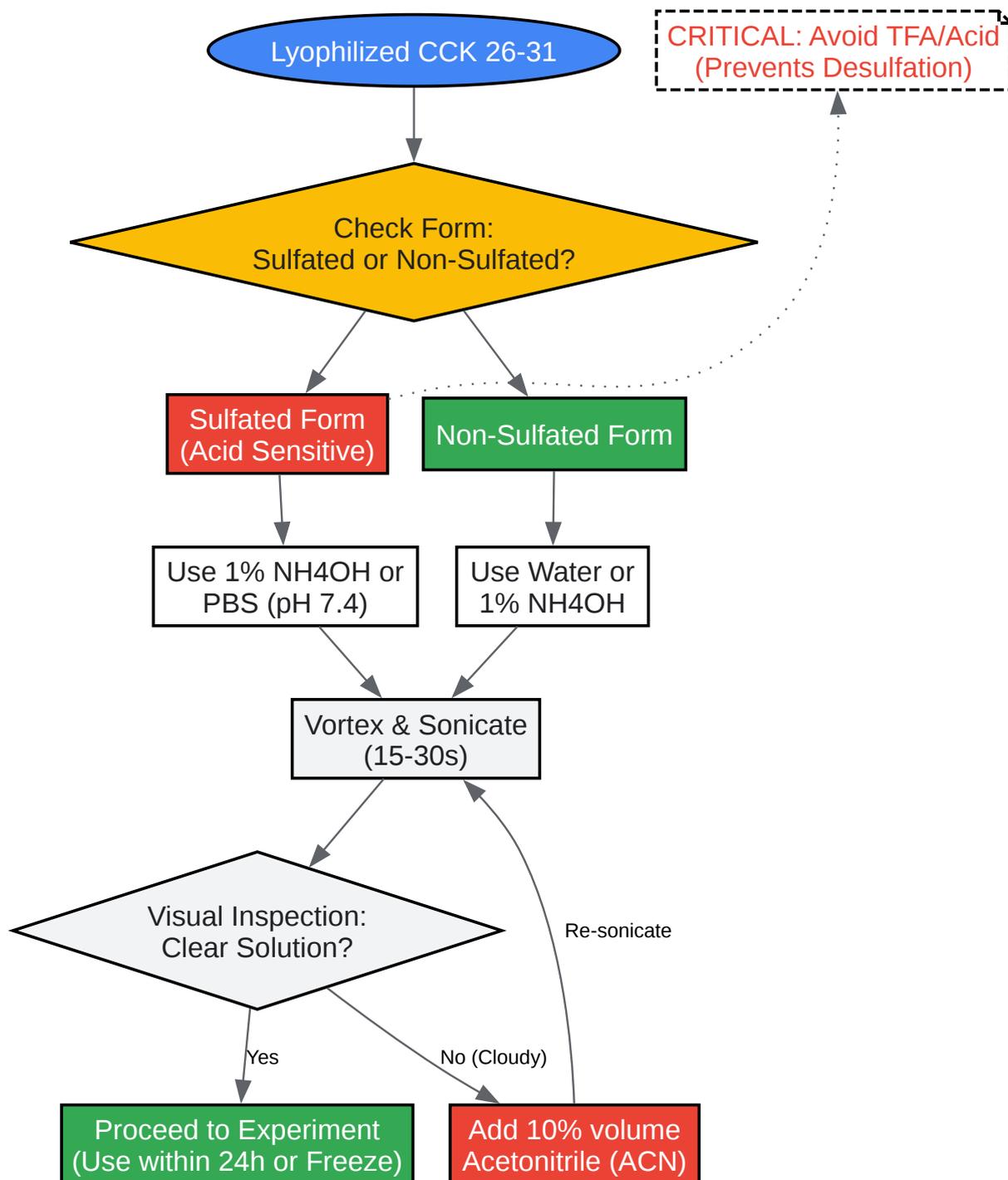
Objective: Solubilize CCK 26-31 while preventing oxidative aggregation and preserving the sulfate group (if present).

Step-by-Step Workflow

- Equilibration: Allow the lyophilized vial to warm to room temperature (20–25°C) for at least 30 minutes before opening.
 - Reason: Opening a cold vial causes moisture condensation, which accelerates hydrolysis and aggregation.

- Pellet Consolidation: Centrifuge the vial at 10,000 x g for 2 minutes.
 - Reason: Lyophilized powder is electrostatic and may cling to the cap; this ensures full recovery.
- Primary Solubilization (Stock Solution):
 - For Sulfated CCK 26-31: Add 1% Ammonium Hydroxide (NH₄OH) or PBS (pH 7.4).
 - Warning: NEVER use TFA or Acetic Acid; it will cleave the sulfate group [1].
 - For Non-Sulfated CCK 26-31: Sterile Distilled Water or 1% NH₄OH.
 - Target Concentration: 1–2 mg/mL. Avoid higher concentrations to minimize intermolecular stacking.
- Dissolution Enhancement:
 - Vortex gently for 10 seconds.
 - If particles persist, sonicate in an ultrasonic water bath for 15–30 seconds.
 - Note: Brief sonication breaks non-covalent hydrophobic aggregates without damaging the peptide bond.
- Clarification: Inspect solution against a dark background. It must be optically clear.

Visual Workflow: Reconstitution Decision Tree



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Caption: Decision logic for solubilizing CCK 26-31, highlighting the critical avoidance of acid for the sulfated variant to prevent degradation.

Troubleshooting & FAQs

Q1: My peptide solution turned cloudy after 24 hours at 4°C. Can I still use it?

Status:High Risk. Diagnosis: This indicates amyloid-like aggregation. CCK fragments containing Trp and Phe/Tyr are known to form

-sheet fibrils over time [2]. Remedy:

- Attempt to reverse aggregation by sonicating for 60 seconds.
- If cloudiness persists, the aggregates are irreversible fibrils. Discard the solution.
- Prevention: Store stock solutions at -80°C immediately after preparation. Do not store at 4°C for >12 hours.

Q2: Why did the biological activity of my CCK 26-31 drop significantly despite the solution remaining clear?

Status:Chemical Degradation. Diagnosis: Likely Methionine Oxidation. The sequence contains two Methionine residues.[1] Oxidation converts Met to Met-Sulfoxide, which is more polar (keeps solution clear) but sterically hinders receptor binding [3]. Root Cause:

- Use of old DMSO (which accumulates peroxides).
- Exposure to air without degassing buffers. Solution:
- Avoid DMSO.[2] Use degassed aqueous buffers (PBS/Water).
- If organic solvent is needed, use Acetonitrile (ACN) instead of DMSO.
- Add a reducing agent like DTT (if compatible with your assay) or flush vials with Argon/Nitrogen.

Q3: Can I use TFA to dissolve the peptide?

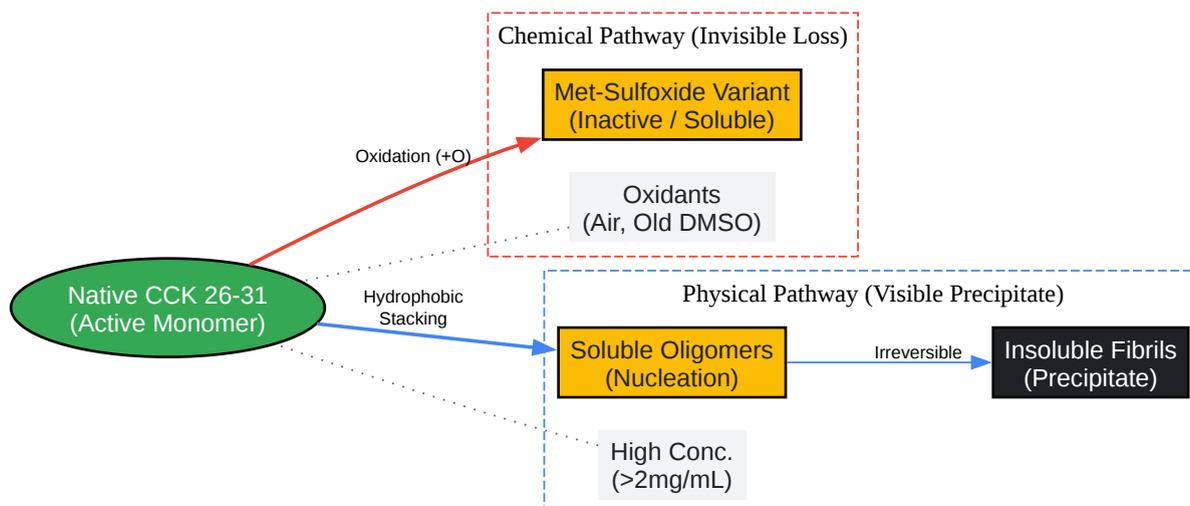
Answer:

- For Non-Sulfated: Yes, but unnecessary as it is soluble in water.
- For Sulfated: ABSOLUTELY NOT. The sulfate ester on Tyrosine is acid-labile. Exposure to TFA will hydrolyze the sulfate, converting your expensive sulfated CCK into the less active non-sulfated form within minutes [1]. Always maintain pH

7.0.

Aggregation vs. Oxidation Pathways[1]

The following diagram illustrates the two distinct degradation pathways for CCK 26-31. Users must distinguish between physical aggregation (cloudiness) and chemical oxidation (loss of activity).



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Caption: Dual degradation pathways: Methionine oxidation (chemical) leads to inactive soluble species, while hydrophobic stacking (physical) leads to insoluble fibrils.

Storage & Handling Summary

Condition	Recommendation	Rationale
Lyophilized Powder	-20°C or -80°C	Desiccated storage prevents hydrolysis. Stable for 1–2 years.
Reconstituted Stock	-80°C (Single Aliquots)	Prevents slow aggregation and oxidation. Avoid freeze-thaw cycles.
Working Solution	Prepare Fresh	CCK fragments degrade rapidly in dilute solution at RT.
Container	Polypropylene (Low-Bind)	Prevents adsorption of the hydrophobic peptide to tube walls.

References

- TargetMol. (n.d.). CCK (26-31) (sulfated) - Handling Instructions. Retrieved from
 - Supports protocols regarding solubility in H₂O and sonication recommend
- SB-Peptide. (n.d.). Peptide Solubility & Handling Guidelines. Retrieved from
 - Supports general handling of hydrophobic peptides, sonication for aggregation, and avoidance of DMSO for oxidation-sensitive sequences.
- Moroder, L. (2009).[3] Design of anti- and pro-aggregation variants to assess the effects of methionine oxidation in prion protein. Proceedings of the National Academy of Sciences, 106, 7756-7761.[3]
 - Provides mechanistic insight into Methionine oxidation and its effect on peptide aggreg

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Sources

- [1. cpscscientific.com \[cpscscientific.com\]](https://www.cpscscientific.com)
- [2. Peptide Solubility Guidelines - How to solubilize a peptide \[sb-peptide.com\]](https://www.sb-peptide.com)
- [3. Publications in Journals \[biochem.mpg.de\]](https://www.biochem.mpg.de)
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